

Unraveling the Biological Crossroads: A Technical Guide to EINECS 261-799-1

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Executive Summary: This technical guide addresses the mechanism of action of the chemical substance identified by EINECS number 261-799-1 in biological systems. Initial investigations revealed a discrepancy in the readily available information, with broader searches suggesting a link to the rhodanine class of compounds. However, definitive chemical identification has established that **EINECS 261-799-1** corresponds to sodium 4-perfluorononyloxybenzenesulfonate, a member of the per- and polyfluoroalkyl substances (PFAS) family. A thorough review of the scientific literature indicates a significant lack of specific data on the biological mechanism of action for this particular PFAS compound. Consequently, this document provides a comprehensive overview of the known and hypothesized mechanisms of action for structurally related and more extensively studied PFAS, offering a framework for understanding the potential biological impact of sodium 4-perfluorononyloxybenzenesulfonate. It is crucial to emphasize that the mechanisms detailed herein are based on data from analogous compounds and have not been specifically validated for **EINECS 261-799-1**.

Chemical Identification

Identifier	Value
EINECS Number	261-799-1
CAS Number	59536-17-3
IUPAC Name	sodium;4-(1,1,2,2,3,3,4,4,5,5,6,6,7,7,8,8,9,9,9-nonadecafluorononoxy)benzenesulfonate
Molecular Formula	C ₁₅ H ₄ F ₁₉ NaO ₄ S

General Mechanisms of Action of Structurally Related PFAS

While specific data for sodium 4-perfluorononyloxybenzenesulfonate is scarce, research on other PFAS, such as perfluorooctanoic acid (PFOA), perfluorooctane sulfonate (PFOS), and perfluorononanoic acid (PFNA), has elucidated several potential mechanisms of action in biological systems. These mechanisms are generally associated with the toxicological effects of PFAS rather than therapeutic actions.

Membrane Disruption

The amphiphilic nature of PFAS, with a hydrophobic fluorinated tail and a hydrophilic head group, allows them to interact with cell membranes. This interaction can lead to a disruption of membrane integrity and function. The toxicity of PFOS and PFOA to *Escherichia coli*, for example, has been attributed in part to membrane disruption.[\[1\]](#)

Oxidative Stress

Several studies have indicated that exposure to certain PFAS can induce oxidative stress, an imbalance between the production of reactive oxygen species (ROS) and the ability of the biological system to detoxify these reactive intermediates. This can lead to cellular damage. The addition of an ROS scavenger has been shown to mitigate the growth inhibition of *E. coli* caused by PFOS and PFOA, highlighting the role of oxidative damage.[\[1\]](#)

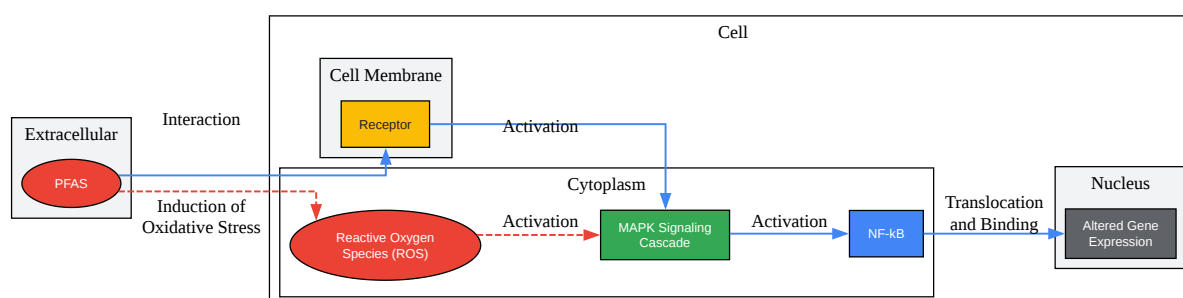
DNA Damage

The induction of oxidative stress can subsequently lead to DNA damage. Studies on *E. coli* have shown that genes involved in DNA damage are upregulated upon exposure to PFOS and PFOA.[1]

Modulation of Signaling Pathways

PFAS have been shown to interfere with various cellular signaling pathways. For instance, perfluorononanoic acid (PFNA) has been demonstrated to alter cytokine levels and activate mitogen-activated protein kinase (MAPK) signaling pathways in rats, which could modulate the immune system.[2]

The following diagram illustrates a generalized and hypothetical signaling pathway that could be affected by PFAS compounds, based on existing literature.



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Hypothetical PFAS-induced signaling pathway.

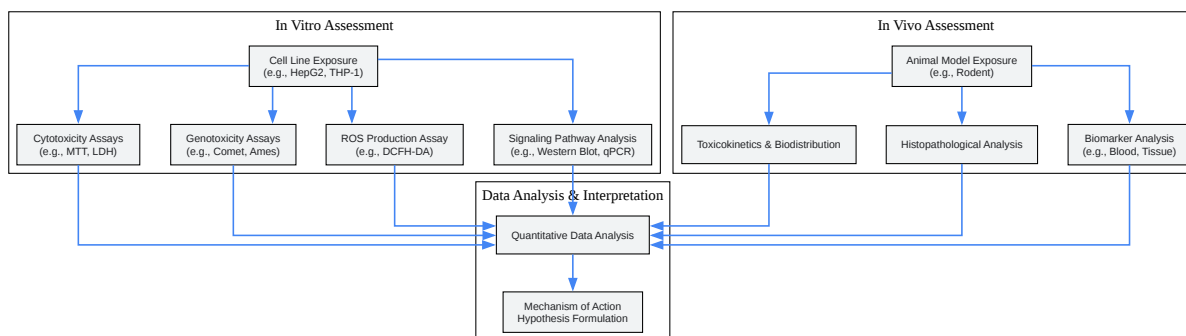
Quantitative Data

A comprehensive search of the scientific literature did not yield specific quantitative data (e.g., IC_{50} , EC_{50} , K_i) for the biological activity of sodium 4-perfluorononyloxybenzenesulfonate. The following table is a template that can be populated as data becomes available.

Assay/Endpoint	Test System	Result	Reference
Data Not Available	Data Not Available	Data Not Available	Data Not Available

Experimental Protocols

Due to the lack of specific studies on the mechanism of action of sodium 4-perfluorononyloxybenzenesulfonate, detailed experimental protocols for this compound cannot be provided. The following is a generalized workflow for investigating the toxicological mechanism of a novel PFAS compound, which could be applied to **EINECS 261-799-1**.



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Generalized workflow for PFAS toxicity research.

Conclusion and Future Directions

The identification of **EINECS 261-799-1** as sodium 4-perfluorononyloxybenzenesulfonate places it within the class of PFAS compounds, which are of increasing interest to researchers and regulators due to their persistence and potential for adverse health effects. While there is a significant body of research on the mechanisms of action of some PFAS, there is a clear data gap for this specific compound. Future research should focus on in vitro and in vivo studies to elucidate the specific biological activities and toxicological profile of sodium 4-perfluorononyloxybenzenesulfonate. Such studies are essential for a comprehensive risk assessment and to understand its potential impact on human health and the environment. Researchers are encouraged to utilize the generalized workflow presented as a starting point for investigating the mechanism of action of this and other understudied PFAS compounds.

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